

# An In-depth Technical Guide to Diisobutyl Disulfide

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## Compound of Interest

Compound Name: *Diisobutyl disulfide*

Cat. No.: *B074427*

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CAS Number: 1518-72-5

This guide provides a comprehensive overview of **Diisobutyl disulfide**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical and physical properties, synthesis, analytical methods, and safety protocols.

## Chemical and Physical Properties

**Diisobutyl disulfide**, also known as isobutyl disulfide, is an organic compound with the molecular formula  $C_8H_{18}S_2$ .<sup>[1]</sup> It is a colorless to light yellow liquid with a distinct odor.<sup>[2]</sup> Its non-polar nature makes it more soluble in organic solvents than in water.<sup>[2]</sup>

Table 1: Physicochemical Properties of **Diisobutyl Disulfide**

Property	Value	Source
CAS Number	1518-72-5	[1]
Molecular Formula	C8H18S2	[1]
Molecular Weight	178.35 g/mol	
Appearance	Colorless to light yellow clear liquid	[2]
Boiling Point	109 °C at 13 mmHg	
Flash Point	67 °C	
Density (Specific Gravity at 20/20)	0.93	
Refractive Index	1.49	

## Synthesis of Diisobutyl Disulfide

The synthesis of symmetrical disulfides like **diisobutyl disulfide** can be achieved through various methods. A common approach is the reaction of an alkyl halide with a sulfur-containing reagent. The following is a generalized protocol adapted from the synthesis of analogous dialkyl disulfides.

### Experimental Protocol: Synthesis via Alkyl Halide

This protocol describes the synthesis of **diisobutyl disulfide** from isobutyl bromide and sodium disulfide.

#### Materials:

- Isobutyl bromide
- Sodium sulfide nonahydrate ( $\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$ )
- Elemental sulfur ( $\text{S}_8$ )
- Dichloromethane (DCM)

- Water
- Phase-transfer catalyst (e.g., didecyldimethylammonium bromide)
- Round-bottom flask
- Separatory funnel
- Magnetic stirrer
- Heating mantle

#### Procedure:

- **Preparation of Sodium Disulfide Solution:** In a round-bottom flask, dissolve sodium sulfide nonahydrate (1.2 equivalents) and elemental sulfur (1.1 equivalents) in water to prepare the aqueous sodium disulfide solution.
- **Reaction Setup:** In a separate flask, dissolve isobutyl bromide (1.0 equivalent) and a catalytic amount of a phase-transfer catalyst (e.g., 2-5 mol%) in dichloromethane.
- **Reaction Execution:** Add the aqueous sodium disulfide solution to the organic solution of isobutyl bromide. Stir the resulting biphasic mixture vigorously at room temperature.
- **Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, transfer the mixture to a separatory funnel. Separate the organic layer, and wash it with water and then brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **diisobutyl disulfide**. Further purification can be achieved by distillation.

#### Logical Workflow for Synthesis

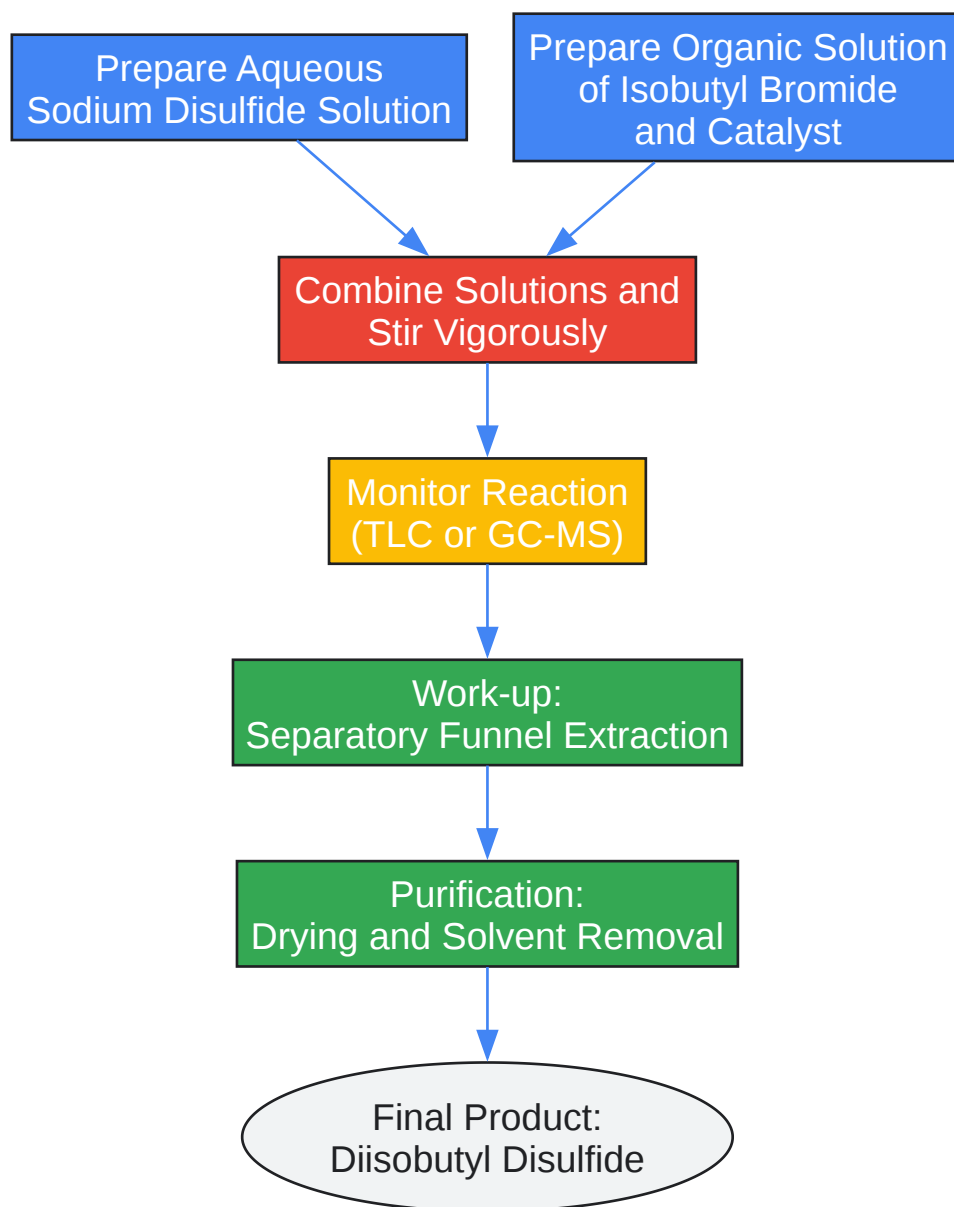


Figure 1: Synthesis Workflow for Diisobutyl Disulfide

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Figure 1: Synthesis Workflow for **Diisobutyl Disulfide**

## Analytical Characterization

The identity and purity of synthesized **diisobutyl disulfide** can be confirmed using various analytical techniques.

Table 2: Analytical Data for **Diisobutyl Disulfide**

Analysis Method	Expected Results
Purity (GC)	>98.0%
<sup>1</sup> H NMR	Confirmation of structure
GC-MS	Mass spectrum consistent with C <sub>8</sub> H <sub>18</sub> S <sub>2</sub> , with characteristic fragments.

Gas Chromatography-Mass Spectrometry (GC-MS): The mass spectrum of **diisobutyl disulfide** will show a molecular ion peak corresponding to its molecular weight (178.35 g/mol). Common fragments would result from the cleavage of the disulfide bond and the isobutyl groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The <sup>1</sup>H NMR spectrum will show signals corresponding to the protons of the isobutyl groups. The chemical shifts and splitting patterns will be characteristic of the isobutyl structure attached to the sulfur atoms.

## Biological Significance and Applications in Drug Development

Disulfide bonds are crucial in stabilizing protein structures.[3] In the context of drug development, molecules containing disulfide bonds are being explored for targeted drug delivery systems.[3] These systems are designed to be stable in the bloodstream and release the active drug in the reducing environment of tumor cells, which have higher concentrations of glutathione (GSH).[3]

While **diisobutyl disulfide** itself is not a therapeutic agent, it can serve as a chemical intermediate in the synthesis of more complex molecules with potential biological activity. Its reactivity, particularly in thiol-ene reactions, makes it a useful building block in medicinal chemistry.

## Safety and Handling

**Diisobutyl disulfide** is a combustible liquid and should be handled with appropriate safety precautions.

Table 3: Safety Information for **Diisobutyl Disulfide**

Hazard	Precautionary Statement
Flammability	Combustible liquid. Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Handling	Wear protective gloves, eye protection, and face protection.
Storage	Store in a well-ventilated place. Keep cool.
Disposal	Dispose of contents/container to an approved waste disposal plant.

In case of fire, use dry chemical, foam, or carbon dioxide for extinction. Standard first aid measures should be followed in case of inhalation, skin contact, eye contact, or ingestion.

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## References

- 1. scbt.com [scbt.com]
- 2. CAS 1518-72-5: Diisobutyl disulfide | CymitQuimica [cymitquimica.com]
- 3. Research Progress of Disulfide Bond Based Tumor Microenvironment Targeted Drug Delivery System - PMC [pmc.ncbi.nlm.nih.gov]
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